

# Personal protective equipment for handling Formetanate hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Formetanate hydrochloride

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## Essential Safety and Handling Guide for Formetanate Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Formetanate hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and minimize exposure risks.

Chemical Identifier:

- Name: **Formetanate hydrochloride**
- CAS Number: 23422-53-9
- Hazard Class: 6.1 (Poison)[1]
- UN Number: 2811[2]

Hazard Summary: **Formetanate hydrochloride** is a carbamate pesticide that acts as a cholinesterase inhibitor.[3][4] It is fatal if swallowed or inhaled and may cause an allergic skin reaction.[5] The substance is very toxic to aquatic life with long-lasting effects.[5]

## Quantitative Exposure Limits and Physical Data

For quick reference, the following table summarizes key quantitative data for **Formetanate hydrochloride**.

Parameter	Value	Reference
Molecular Weight	257.72 g/mol	[5]
Decomposition Temperature	~ 201 °C	[2]
Permissible Exposure Limits (Tolerances on raw agricultural commodities)	2 ppm to 5 ppm on various fruits	[6]
Spill Isolation Distance (Solids)	At least 25 meters (75 feet) in all directions	[1][7]
Spill Isolation Distance (Liquids)	At least 50 meters (150 feet) in all directions	[1][7]
Emergency Evacuation (Fire)	800 meters (1/2 mile) in all directions	[1]

## Operational Plan: From Receipt to Disposal

This section outlines a step-by-step protocol for the safe handling and management of **Formetanate hydrochloride** within a laboratory environment.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.
- Storage: Store in a cool, dry, well-ventilated, and locked area.[5] Keep the container tightly sealed and in its original packaging.[3] Store separately from foodstuffs, beverages, and feed.[5]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Formetanate hydrochloride**:

- Respiratory Protection:

- For brief exposure or low concentrations, use a NIOSH/MSHA-approved respiratory filter device.<sup>[5]</sup>
- For intensive or longer exposure, or when dusts are generated, a self-contained breathing apparatus (SCBA) is required.<sup>[5]</sup>
- Hand Protection: Wear appropriate chemical-resistant gloves.<sup>[8]</sup>
- Eye Protection: Wear safety glasses with side-shields or goggles.<sup>[8]</sup> Contact lenses should not be worn.<sup>[8]</sup>
- Body Protection: Wear a long-sleeved shirt, long pants, and a lab coat.<sup>[4]</sup> For tasks with a higher risk of exposure, chemical-resistant coveralls are necessary.<sup>[4]</sup> Store protective clothing separately.<sup>[5]</sup>

## Handling and Experimental Procedures

- Designated Area: All work with **Formetanate hydrochloride** should be conducted in a designated area, preferably within a chemical fume hood.<sup>[8]</sup>
- Avoid Dust and Aerosols: Handle the substance carefully to prevent the formation of dust and aerosols.<sup>[5]</sup> Do not breathe dust.<sup>[4]</sup>
- Hygiene: Wash hands thoroughly after handling and before breaks, eating, drinking, or smoking.<sup>[4]</sup><sup>[5]</sup> Do not eat, drink, or smoke in the work area.

## Spill Management

- Evacuate: Immediately evacuate non-essential personnel from the spill area.<sup>[8]</sup>
- Isolate: Isolate the hazard area and deny entry.<sup>[1]</sup><sup>[7]</sup> Stay upwind and out of low areas.<sup>[1]</sup><sup>[7]</sup>
- PPE: Don appropriate PPE, including respiratory protection, before entering the spill area. For emergency situations, a fully-encapsulating, chemical-resistant suit and SCBA are recommended.<sup>[1]</sup><sup>[7]</sup>
- Containment and Cleanup:

- Do not touch spilled material.[1][7]
- Carefully sweep up the solid material.[8]
- Absorb any liquid with inert material such as sand, diatomite, or universal binders.[5]
- Place the spilled material and any contaminated absorbents into a designated, labeled container for hazardous waste disposal.[8]
- Wash the contaminated surface to remove any residues.[8]
- Ventilation: Ensure adequate ventilation of the area.[5]

## Decontamination and Disposal

- Waste Classification: **Formetanate hydrochloride** is classified as a P198 hazardous waste.
- Disposal:
  - Do not dispose of with household garbage or allow it to reach the sewage system.[5]
  - Dispose of unwanted product and empty containers in accordance with local, regional, national, and international regulations.[3][5] This must be done through an approved waste disposal plant.
- Decontamination:
  - Immediately remove any clothing that becomes contaminated.[5]
  - Wash contaminated clothing before reuse.[4][5]

## Emergency Procedures: First Aid

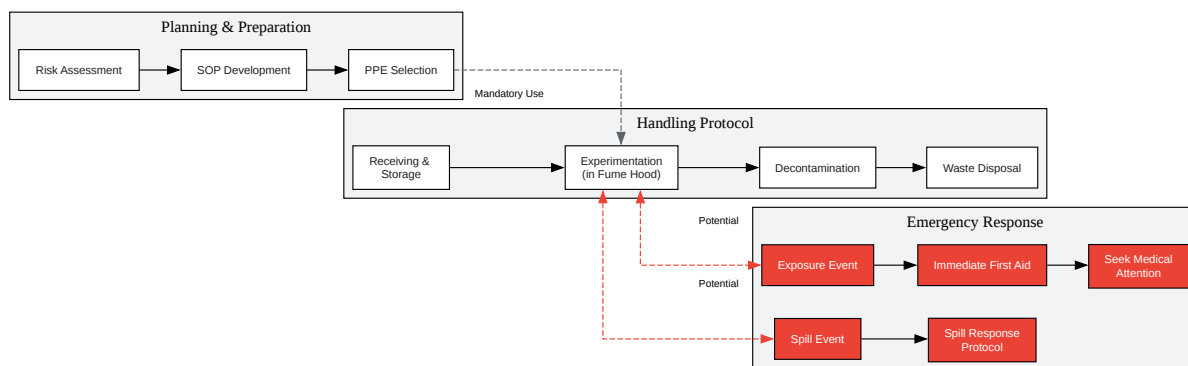
Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Immediately call a physician or Poison Control Center.[4][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for 15-20 minutes. Seek medical advice if irritation or a rash occurs.[1][4]
Eye Contact	Immediately flush eyes with lukewarm water for at least 15-20 minutes, holding the eyelids open. [1][3][4] Remove contact lenses, if present, after the first 5 minutes. Call a physician or Poison Control Center immediately.[3][4]
Ingestion	Immediately call a Poison Control Center or doctor.[3][5] Rinse mouth.[5] Do not induce vomiting unless instructed to do so by a medical professional.[4] Never give anything by mouth to an unconscious person.[3][8]

Note to Physician: **Formetanate hydrochloride** is a cholinesterase inhibitor. Atropine is antidotal. Do not use 2-PAM (Pralidoxime).[3][8]

## Workflow and Safety Relationships

The following diagram illustrates the logical flow of handling **Formetanate hydrochloride**, emphasizing the critical safety and emergency response steps.



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- To cite this document: BenchChem. [Personal protective equipment for handling Formetanate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673543#personal-protective-equipment-for-handling-formetanate-hydrochloride]

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